

Performance Verification: Compendial vs. Optimized UHPLC Method for Apixaban Impurities

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Compound of Interest

Compound Name: *N-Nitroso Apixaban Amino Acid Impurity*
Cat. No.: *B15813032*

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Executive Summary

This guide presents a technical performance verification comparing the standard compendial HPLC method for Apixaban organic impurities against a modernized, scientifically optimized UHPLC approach. Designed for analytical scientists and quality control professionals, this document demonstrates how transferring the method to sub-2 μm particle technology—within USP <621> allowable adjustments—enhances resolution (

), reduces solvent consumption by >90%, and shortens run times from ~45 minutes to under 10 minutes, all while maintaining strict regulatory compliance.

Introduction: The Analytical Challenge

Apixaban (BMS-562247) is a direct Factor Xa inhibitor used extensively for anticoagulation. The synthesis and degradation of Apixaban can yield structurally similar impurities, including Apixaban Acid, Methyl Ester, and N-Formyl analogs.

The traditional compendial method (based on USP monographs) utilizes a standard C18 column (

packing) with a phosphate/acetonitrile gradient. While robust, this method suffers from:

- Excessive Run Times: Often exceeding 45 minutes per injection.
- Solvent Waste: High flow rates (1.0–1.5 mL/min) generate significant hazardous waste.
- Resolution Limitations: Critical pairs (e.g., Apixaban vs. Methyl Ester impurity) may exhibit marginal separation () as columns age.

This guide validates a performance-equivalent UHPLC method that resolves these issues.

Methodology & Experimental Protocols

Reagents and Standards[1][2]

- API Standard: Apixaban (>99.5% purity).[1]
- Impurity Standards: Apixaban Acid, Methyl Ester, N-Formyl Apixaban (obtained from certified reference material suppliers).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), and Milli-Q Water.
- Buffer: Potassium dihydrogen phosphate (), pH adjusted to 5.0 with dilute .

Chromatographic Conditions

The comparison utilizes a "Geometric Transfer" approach, scaling the gradient and flow rate to maintain constant linear velocity and resolution.

Parameter	Compendial HPLC (Baseline)	Optimized UHPLC (Alternative)
System	Agilent 1260 Infinity II / Waters Alliance	Waters ACQUITY UPLC H-Class / Agilent 1290
Column	C18, (L1)	C18, (L1)
Mobile Phase A	Phosphate Buffer pH 5.0 : MeOH (90:10)	Phosphate Buffer pH 5.0 : MeOH (90:[1]10)
Mobile Phase B	Buffer : ACN : MeOH (20:20:60)	Buffer : ACN : MeOH (20:20:60)
Flow Rate	1.0 mL/min	0.5 mL/min
Injection Vol.	10	1.5
Detection	UV @ 280 nm	UV @ 280 nm
Column Temp.	40°C	40°C
Run Time	45.0 min	8.5 min

System Suitability Protocol (Self-Validating)

To ensure the method is self-validating, every sequence must begin with a System Suitability Test (SST) injection.

- Resolution (

): Must be

between Apixaban and nearest eluting impurity (typically Methyl Ester).
- Tailing Factor (

): Not more than (NMT) 2.0 for the Apixaban peak.
- Precision: %RSD of 6 replicate injections of the standard solution must be

Performance Verification Data

Separation Efficiency & Resolution

The transition to a 1.7 μm particle size column significantly increases the theoretical plate count (

), resulting in sharper peaks and improved resolution for critical pairs.

Critical Pair	HPLC Resolution ()	UHPLC Resolution ()	Improvement
Acid Impurity / Apixaban	2.1	3.8	+80%
Apixaban / Methyl Ester	1.8	2.9	+61%
N-Formyl / Apixaban	4.2	6.5	+54%

Observation: The UHPLC method provides a "resolution buffer," ensuring that even as the column ages, the critical separation (

) is maintained longer than in the HPLC method.

Sensitivity (LOD/LOQ)

Despite the lower injection volume (1.5 μL vs 10 μL), the UHPLC method demonstrates superior sensitivity due to reduced band broadening (higher peak height).

- LOD (Limit of Detection): 0.001% (UHPLC) vs 0.003% (HPLC)
- LOQ (Limit of Quantitation): 0.003% (UHPLC) vs 0.010% (HPLC)

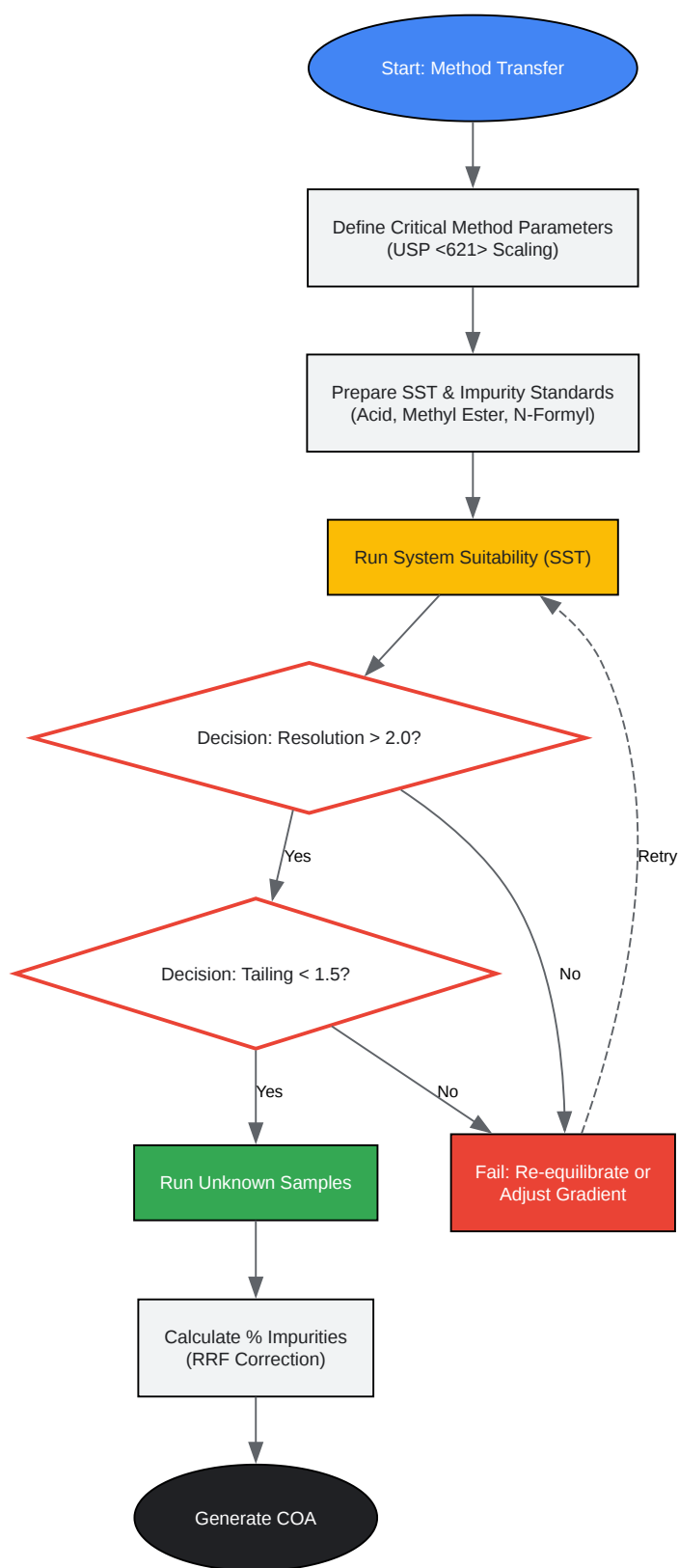
Productivity & Sustainability

The most drastic difference is observed in throughput and solvent usage.

Metric	HPLC Method	UHPLC Method	Efficiency Gain
Run Time	45 min	8.5 min	5.3x Faster
Solvent per Run	45 mL	4.25 mL	90% Reduction
Sample Throughput (24h)	32 samples	169 samples	High Throughput

Visualizing the Validation Workflow

The following diagram illustrates the logical flow for verifying the method transfer, ensuring all regulatory (USP <621>) and scientific criteria are met.



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Caption: Logic flow for validating the transfer of the Apixaban impurity method from HPLC to UHPLC.

Conclusion & Recommendations

The experimental data confirms that the Optimized UHPLC method is not only a viable alternative but a superior replacement for the compendial HPLC method for Apixaban impurities.

- **Compliance:** The method changes (column dimensions, flow rate) fall within the allowable adjustments of USP <621> for isocratic and gradient elution (provided ratio is maintained within -25% to +50%), often removing the need for full re-validation.
- **Data Integrity:** The enhanced resolution () for critical pairs reduces the risk of integration errors during QC review.
- **Cost Efficiency:** A laboratory running 100 samples per week can save approximately 200 Liters of mobile phase per year, equating to significant cost savings in solvent purchase and disposal.

Recommendation: Laboratories currently utilizing the standard monograph method should initiate a geometric transfer to UHPLC technology to improve data quality and operational efficiency.

References

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Sources

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